

Application Notes and Protocols for FAK Inhibitor 6

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Compound of Interest

Compound Name: FAK inhibitor 6

Cat. No.: B12417967

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These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the in vitro evaluation of **FAK Inhibitor 6**, a thieno[3,2-d]pyrimidine derivative with potent activity against Focal Adhesion Kinase (FAK). This document includes detailed protocols for key biochemical and cell-based assays, a summary of quantitative data for various FAK inhibitors, and diagrams illustrating the FAK signaling pathway and experimental workflows.

Introduction

Focal Adhesion Kinase (FAK) is a non-receptor tyrosine kinase that plays a crucial role in signal transduction pathways downstream of integrins and growth factor receptors.^{[1][2][3]} Its involvement in cell adhesion, migration, proliferation, and survival makes it a compelling target in oncology.^{[4][5]} FAK overexpression is correlated with increased malignancy and invasiveness in various human tumors. FAK inhibitors are being actively investigated as potential anticancer agents.

FAK Inhibitor 6 (also referred to as compound 26F) is a potent FAK inhibitor with an IC₅₀ of 28.2 nM in enzymatic assays. It has demonstrated cytotoxicity against cancer cell lines and can

induce apoptosis. This document outlines the protocols to assess the in vitro activity of **FAK Inhibitor 6** and other similar compounds.

Data Presentation

The inhibitory activity of various FAK inhibitors is typically quantified by their half-maximal inhibitory concentration (IC50). The following tables summarize the in vitro potency of **FAK Inhibitor 6** and other notable FAK inhibitors.

Table 1: In Vitro Kinase Inhibition of FAK by Various Inhibitors

Inhibitor	IC50 (nM)	Assay Type	Reference
FAK Inhibitor 6 (Compound 26F)	28.2	Enzymatic Assay	
FAK-IN-6	1.415	Enzymatic Assay	
TAE226	5.5	Enzymatic Assay	
PF-573228	4	Cell-free Assay	
PF-562271	1.5	Cell-free Assay	
Defactinib (VS-6063)	-	-	
GSK2256098	Apparent Ki of 0.4	Kinase Assay	
Conteltinib (CT-707)	1.6	In vitro Kinase Assay	
Compound 7	0.12	Enzymatic Assay	
Compound 35	0.07	Enzymatic Assay	

Table 2: Anti-proliferative Activity of **FAK Inhibitor 6** and FAK-IN-6

Inhibitor	Cell Line	IC50 (μM)	Reference
FAK Inhibitor 6 (Compound 26F)	MDA-MB-231 (Breast Cancer)	3.32 (less cytotoxicity)	
FAK-IN-6	AsPC-1 (Pancreatic Cancer)	0.9886	
FAK-IN-6	PaCa-2 (Pancreatic Cancer)	5.274	
FAK-IN-6	H1975 (Lung Cancer)	2.918	
FAK-IN-6	KM3/BTZ (Lymphoma)	2.315	
FAK-IN-6	Raji (Lymphoma)	1.320	
FAK-IN-6	L-02 (Normal Liver)	1.220	

Experimental Protocols

Biochemical FAK Kinase Inhibition Assay (ADP-Glo™ Format)

This protocol describes a luminescent-based assay to measure the activity of FAK and the inhibitory potential of compounds like **FAK Inhibitor 6**. The ADP-Glo™ Kinase Assay measures the amount of ADP produced during the kinase reaction.

Materials:

- Recombinant FAK enzyme
- FAK substrate (e.g., Poly(E,Y) 4:1)
- ATP
- **FAK Inhibitor 6** (or other test compounds)
- ADP-Glo™ Kinase Assay Kit (Promega)

- FAK Kinase Buffer: 40mM Tris, pH 7.5; 20mM MgCl₂; 0.1mg/ml BSA; 2mM MnCl₂; 50μM DTT
- White, opaque 96-well or 384-well plates

Procedure:

- Prepare serial dilutions of **FAK Inhibitor 6** in FAK Kinase Buffer.
- Add 2.5 μL of the FAK enzyme solution to each well of the microplate.
- Add 2.5 μL of the test compound dilution (or vehicle control) to the respective wells.
- Initiate the kinase reaction by adding 5 μL of a solution containing the FAK substrate and ATP in FAK Kinase Buffer. The final ATP concentration should be at its K_m value for FAK if known, or a standard concentration (e.g., 10-50 μM).
- Incubate the plate at room temperature for 60 minutes.
- Stop the kinase reaction and deplete the remaining ATP by adding 5 μL of ADP-Glo™ Reagent.
- Incubate at room temperature for 40 minutes.
- Add 10 μL of Kinase Detection Reagent to convert ADP to ATP and generate a luminescent signal.
- Incubate at room temperature for 30 minutes.
- Measure the luminescence using a plate reader.
- Calculate the percent inhibition for each concentration of **FAK Inhibitor 6** and determine the IC₅₀ value by fitting the data to a dose-response curve.

Cell-Based FAK Autophosphorylation Assay (Western Blot)

This protocol is used to assess the ability of **FAK Inhibitor 6** to inhibit FAK autophosphorylation at Tyrosine 397 (Y397) in a cellular context.

Materials:

- Cancer cell line with high FAK expression (e.g., MDA-MB-231, AsPC-1)
- Complete cell culture medium
- **FAK Inhibitor 6**
- DMSO (vehicle control)
- Lysis buffer (e.g., RIPA buffer) with protease and phosphatase inhibitors
- Primary antibodies: anti-phospho-FAK (Y397) and anti-total-FAK
- HRP-conjugated secondary antibody
- Chemiluminescent substrate
- SDS-PAGE and Western blotting equipment

Procedure:

- Seed the cells in 6-well plates and allow them to adhere overnight.
- Treat the cells with various concentrations of **FAK Inhibitor 6** (and a DMSO control) for a specified time (e.g., 2-24 hours).
- Wash the cells with ice-cold PBS and lyse them with lysis buffer.
- Determine the protein concentration of the lysates using a protein assay (e.g., BCA assay).
- Denature the protein samples by boiling with Laemmli sample buffer.
- Separate the proteins by SDS-PAGE and transfer them to a PVDF membrane.
- Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour at room temperature.

- Incubate the membrane with the primary anti-phospho-FAK (Y397) antibody overnight at 4°C.
- Wash the membrane with TBST and incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.
- Detect the signal using a chemiluminescent substrate and an imaging system.
- Strip the membrane and re-probe with the anti-total-FAK antibody to confirm equal protein loading.
- Quantify the band intensities to determine the dose-dependent inhibition of FAK autophosphorylation.

Cell Migration Assay (Transwell Assay)

This assay evaluates the effect of FAK inhibitors on the migratory potential of cancer cells.

Materials:

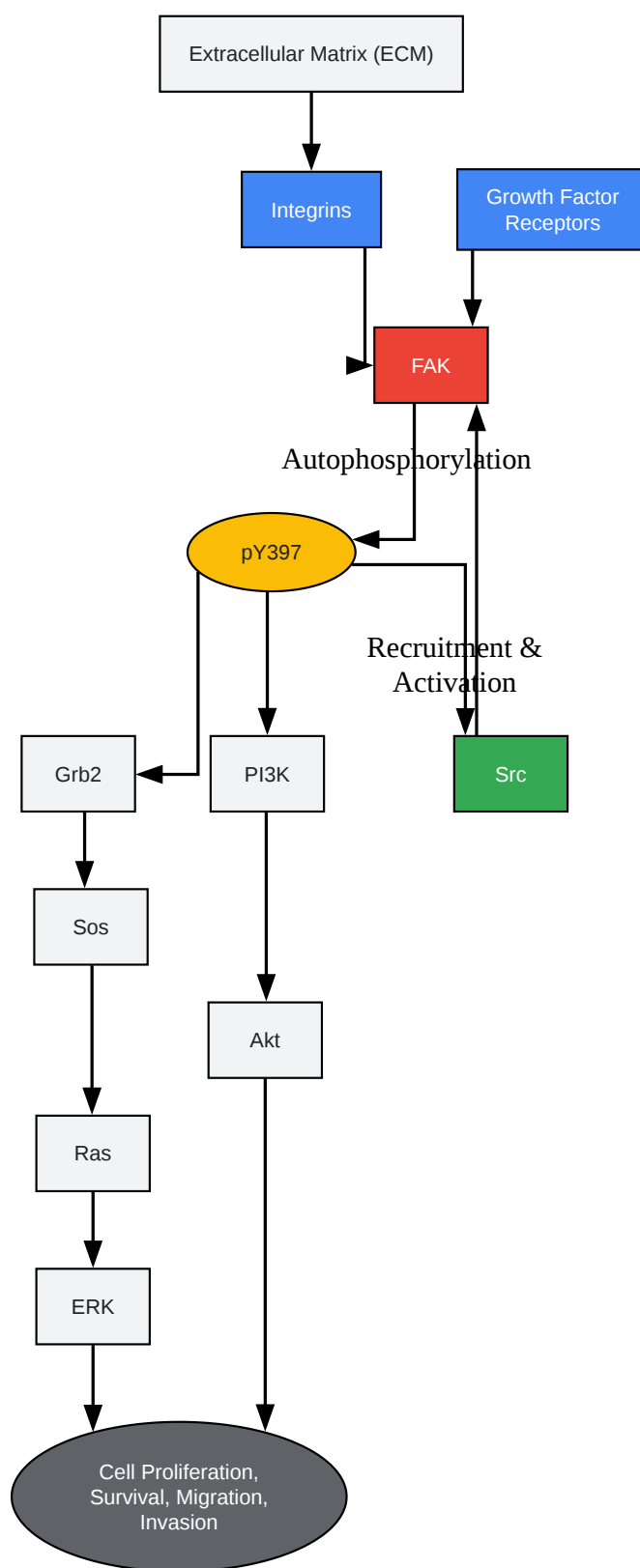
- Transwell inserts (e.g., 8 µm pore size)
- Cancer cell line
- Serum-free medium
- Medium with a chemoattractant (e.g., 10% FBS)
- **FAK Inhibitor 6**
- Crystal violet stain

Procedure:

- Pre-treat cancer cells with various concentrations of **FAK Inhibitor 6** for a specified duration.
- Seed the pre-treated cells (e.g., 5×10^4 to 2×10^5 cells) in serum-free medium into the upper chamber of the Transwell insert.

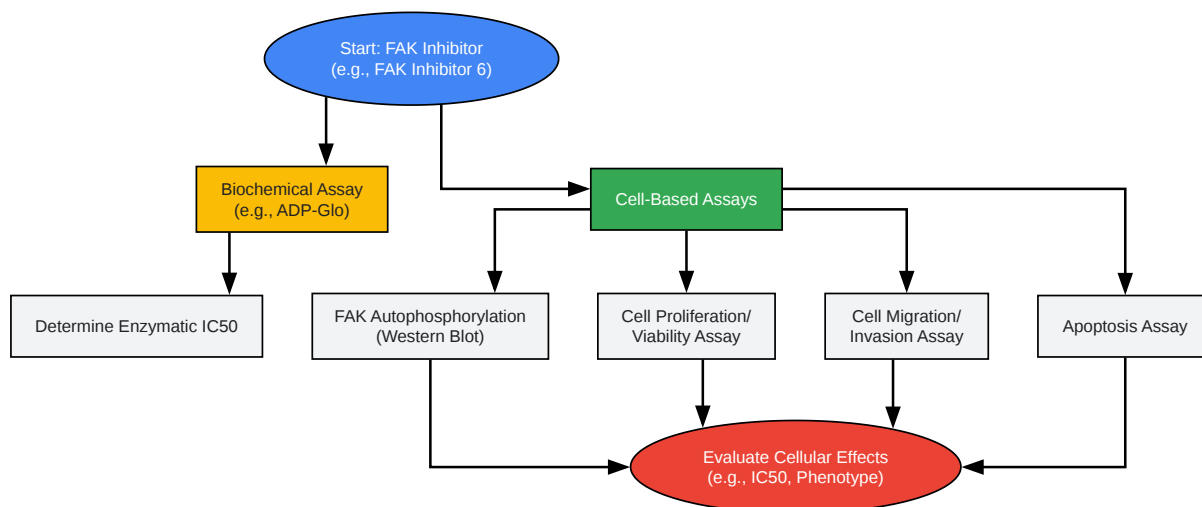
- Add medium containing a chemoattractant to the lower chamber.
- Incubate the plate for 16-48 hours at 37°C.
- Remove the non-migrated cells from the upper surface of the insert with a cotton swab.
- Fix and stain the cells that have migrated to the lower surface with crystal violet.
- Count the stained cells in several random fields under a microscope to quantify cell migration.

Visualizations



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Caption: FAK Signaling Pathway.



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Caption: Experimental Workflow for FAK Inhibitor Evaluation.

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